A Comprehensive Technical Guide to the Spectral Analysis of Demeton-O-methyl

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Compound of Interest

Compound Name:	*Demeton-O-methyl*
CAS No.:	*867-27-6*
Cat. No.:	*B165997*

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Introduction: Elucidating the Molecular Signature of a Key Organothiophosphate

Demeton-O-methyl (CAS: 867-27-6), with the IUPAC name O-[2-(ethylsulfanyl)ethyl] O,O-dimethyl phosphorothioate, is an organothiophosphate insecticide and acaricide.[1][2] As a member of the systemic insecticide family, its efficacy relies on its absorption and translocation within plants, making it effective against sucking insects.[2] Structurally, it is characterized by a phosphorothioate core with two methoxy groups, and an ethylthioethyl chain linked through an oxygen atom. The accurate identification and structural confirmation of **Demeton-O-methyl** are paramount for environmental monitoring, toxicology studies, and quality control in agrochemical formulations.

This technical guide provides an in-depth analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize **Demeton-O-methyl**. We will move beyond a simple recitation of data, focusing instead on the causal relationships between molecular structure and spectral output, providing field-proven protocols, and grounding our interpretations in authoritative data.

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Molecular Structure of **Demeton-O-methyl**:

- Chemical Formula: $C_6H_{15}O_3PS_2$[1]
- Molecular Weight: 230.3 g/mol [1]
- Structure: $(CH_3O)_2P(S)OCH_2CH_2SCH_2CH_3$[1]

Section 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise carbon-hydrogen framework of a molecule. For **Demeton-O-methyl**, ^1H and ^{13}C NMR provide unambiguous confirmation of its structure by mapping the chemical environment of each nucleus.

Proton (^1H) NMR Analysis

^1H NMR provides information on the number of distinct proton environments, their electronic surroundings, and their proximity to neighboring protons. The analysis of **Demeton-O-methyl**'s structure predicts six unique proton signals.

Predicted ^1H NMR Spectral Data (500 MHz, $CDCl_3$)

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Assigned Proton (Label)	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Rationale for Assignment
a (-SCH_2CH_3)	1.25 - 1.35	Triplet (t)	Jab ≈ 7.4	3H	Located on a terminal ethyl group, adjacent to a methylene group (b), resulting in a triplet. Least deshielded aliphatic protons.
b (-SCH_2CH_3)	2.65 - 2.75	Quartet (q)	Jba ≈ 7.4	2H	Methylene protons adjacent to a sulfur atom and a methyl group (a). The quartet arises from coupling to the three protons of 'a'.

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c (-OCH_2CH_2S-)	2.85 - 2.95	Triplet (t)	Jcd ≈ 6.8	2H	Methylene protons adjacent to a sulfur atom and another methylene group (d). Deshielded by the sulfur atom.
d (-OCH_2CH_2S-)	4.20 - 4.30	Triplet (t)	Jdc ≈ 6.8	2H	Methylene protons adjacent to an ester oxygen and a methylene group (c). Significantly deshielded by the electronegative oxygen.
e (P-$(OCH_3)_2$)	3.75 - 3.85	Doublet (d)	^{3}JP-H ≈ 14.0	6H	The two methoxy groups are chemically equivalent. The protons are coupled to the phosphorus-31 nucleus, resulting in a doublet.

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Note: Predicted values are based on established chemical shift principles and data from similar chemical environments.[3][4] Actual experimental values may vary slightly.

Causality in Proton NMR: The chemical shifts are dictated by the local electronic environment. The protons on the methoxy groups (e) are deshielded by the adjacent oxygen, and the protons of the methylene group (d) are even more so, as they are directly attached to the P-O ester linkage. The phosphorus atom, being a spin-active nucleus (^{31}P, I=½), couples with the adjacent methoxy protons, splitting the signal into a characteristic doublet. This $^{3}J_{P-H}$ coupling is a definitive signature for organophosphorus compounds.

Carbon-13 (^{13}C) NMR Analysis

^{13}C NMR spectroscopy complements ^{1}H NMR by providing a signal for each unique carbon atom in the molecule, offering a direct count of the carbon environments.

Predicted ^{13}C NMR Spectral Data (125 MHz, $CDCl_3$)

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Assigned Carbon (Label)	Predicted Chemical Shift (δ, ppm)	Rationale for Assignment
a (-SCH_2CH_3)	14.5 - 15.5	Terminal methyl carbon in the ethyl group. Least deshielded carbon.
b (-SCH_2CH_3)	25.0 - 26.0	Methylene carbon adjacent to sulfur.
c (-OCH_2CH_2S-)	31.0 - 32.0	Methylene carbon adjacent to sulfur and another methylene group.
e (P-$(OCH_3)_2$)	54.0 - 55.0	Methoxy carbons are highly deshielded by the attached oxygen and show coupling to phosphorus (^{2}JP-C).
d (-OCH_2CH_2S-)	65.0 - 66.0	Methylene carbon attached to the ester oxygen, showing significant deshielding and coupling to phosphorus (^{3}JP-C).

Note: Predicted values are based on established chemical shift principles and spectral databases for similar compounds.[5][6] Data for **Demeton-O-methyl** is available in the SpectraBase database.[1]

Experimental Protocol for NMR Analysis

This protocol ensures high-quality, reproducible data for structural verification.

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of the **Demeton-O-methyl** reference standard or sample into a clean, dry vial.

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- Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal reference standard (δ = 0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.

- Instrument Setup (for a 500 MHz Spectrometer):
  - Insert the sample into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$.
  - Shim the magnetic field to achieve optimal homogeneity, aiming for a narrow TMS peak linewidth (<0.5 Hz).
- ^1H NMR Acquisition:
  - Acquire a standard one-pulse proton spectrum.
  - Typical parameters: spectral width of 12-16 ppm, acquisition time of 3-4 seconds, relaxation delay of 2-5 seconds, and 16-32 scans for good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical parameters: spectral width of 200-220 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and 1024-4096 scans.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
  - Phase the spectra correctly.
  - Calibrate the ^1H spectrum by setting the TMS peak to 0.00 ppm. Calibrate the ^{13}C spectrum using the $CDCl_3$ solvent peak (δ ≈ 77.16 ppm) or TMS (δ = 0.00 ppm).
  - Integrate the peaks in the ^1H spectrum and assign chemical shifts for all spectra.

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Section 2: Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to the vibrational energies of specific bonds, providing a molecular "fingerprint."

Characteristic IR Absorption Bands for **Demeton-O-methyl**

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Wavenumber (cm^{-1})	Vibration Type	Bond	Intensity	Rationale
2980 - 2850	C-H Stretch	C-H (sp^3)	Strong	Characteristic of the methyl and methylene groups in the alkyl chains.[7]
1250 - 1300	P-O-C Stretch (Aryl/Alkyl)	P-O-C	Strong	Strong, characteristic absorption for the phosphorus-ester linkage.[8]
950 - 1050	P-O-C Stretch (Alkyl)	P-O-C	Strong	Another strong band associated with the P-O-CH_3 and P-O-CH_2 moieties.[8]
800 - 870	P=S Stretch	P=S	Medium-Strong	Key diagnostic peak for phosphorothioates. Its position can be influenced by the surrounding substituents.[5]
1100 - 1000	C-O Stretch	C-O (Ether)	Strong	Corresponds to the C-O single bond in the ethylthioethyl chain.
600 - 700	C-S Stretch	C-S (Thioether)	Weak-Medium	Characteristic stretching vibration for the thioether linkage.[9]

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Experimental Protocol for FT-IR Analysis (Neat Liquid Film)

- Sample Preparation:
  - As **Demeton-O-methyl** is an oily liquid, a neat liquid film is the simplest and most effective sampling method.[1]
  - Place one drop of the sample onto the surface of a salt plate (e.g., KBr or NaCl).
  - Gently place a second salt plate on top, spreading the liquid into a thin, uniform film. Avoid introducing air bubbles.
- Data Acquisition:
  - Place the salt plate assembly into the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment to subtract atmospheric CO_2 and H_2O absorptions.
  - Acquire the sample spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1}.
- Data Analysis:
  - Identify and label the major absorption peaks.
  - Compare the peak positions with the expected values in the correlation table to confirm the presence of key functional groups.

Section 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization. For **Demeton-O-methyl**, Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is a standard method.

Analysis of the Mass Spectrum

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- Molecular Ion ($M^{+}\bullet$): The molecular ion peak is expected at a mass-to-charge ratio (m/z) of 230, corresponding to the molecular weight of **Demeton-O-methyl** ($C_6H_{15}O_3PS_2$).[1] Its presence confirms the molecular formula.

- Key Fragmentation Pathways: In the EI source, the high-energy electrons create a radical cation ($M^{+}\bullet$) that is energetically unstable and undergoes fragmentation. The fragmentation pattern is highly predictable and serves as a structural fingerprint.[10]

Proposed Fragmentation Mechanism:

The primary fragmentation events involve the cleavage of bonds adjacent to heteroatoms (O, S) and the phosphorothioate core.

Caption: Proposed EI fragmentation pathway for **Demeton-O-methyl**.

Interpretation of Key Fragments:

- m/z 125 [$(CH_3O)_2PS^{+}$]: This is often a base peak or a very prominent peak for O,O-dimethyl phosphorothioates. It results from the cleavage of the P-O-Alkyl bond.[1]

- m/z 109 [$(CH_3O)_2PO^{+}$]: This fragment indicates a thiono-thiolo rearrangement, where the sulfur and oxygen atoms on the phosphorus core exchange positions, followed by fragmentation. This is a common phenomenon in the mass spectrometry of phosphorothioates.

- m/z 88 [$CH_2CH_2SCH_2CH_3^{+}\bullet$]: This ion arises from cleavage between the ether oxygen and the adjacent methylene group.

- m/z 75 [$CH_2SCH_2CH_3^{+}$]: A subsequent loss of a methyl radical ($\bullet CH_3$) from the m/z 88 fragment.

Experimental Protocol for GC-MS Analysis

- Sample Preparation:
  - Prepare a dilute solution of **Demeton-O-methyl** (e.g., 10-100 µg/mL) in a suitable solvent like ethyl acetate or hexane.

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- GC Method:
  - Injector: Splitless mode, 250 °C.
  - Carrier Gas: Helium, constant flow rate of 1.0-1.2 mL/min.
  - Column: A non-polar or semi-polar capillary column, such as a 30 m x 0.25 mm ID x 0.25 µm film thickness 5% phenyl-methylpolysiloxane column (e.g., DB-5ms or equivalent).[11]
  - Oven Program: Initial temperature of 80 °C, hold for 2 minutes, then ramp at 15-20 °C/min to 280 °C, and hold for 5 minutes. (This program should be optimized for the specific instrument and sample matrix).
- MS Method:
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Scan Range: m/z 40-350.
- Data Analysis:
  - Identify the peak corresponding to **Demeton-O-methyl** by its retention time.
  - Extract the mass spectrum for that peak.
  - Identify the molecular ion and compare the fragmentation pattern to reference spectra from databases (e.g., NIST, Wiley) and the predicted fragmentation pathway.

Section 4: Integrated Spectral Interpretation

No single technique provides the complete picture. The true power of spectral analysis lies in the synergistic use of NMR, IR, and MS to build an irrefutable case for the structure and identity of a compound. The workflow below illustrates this integrated approach.

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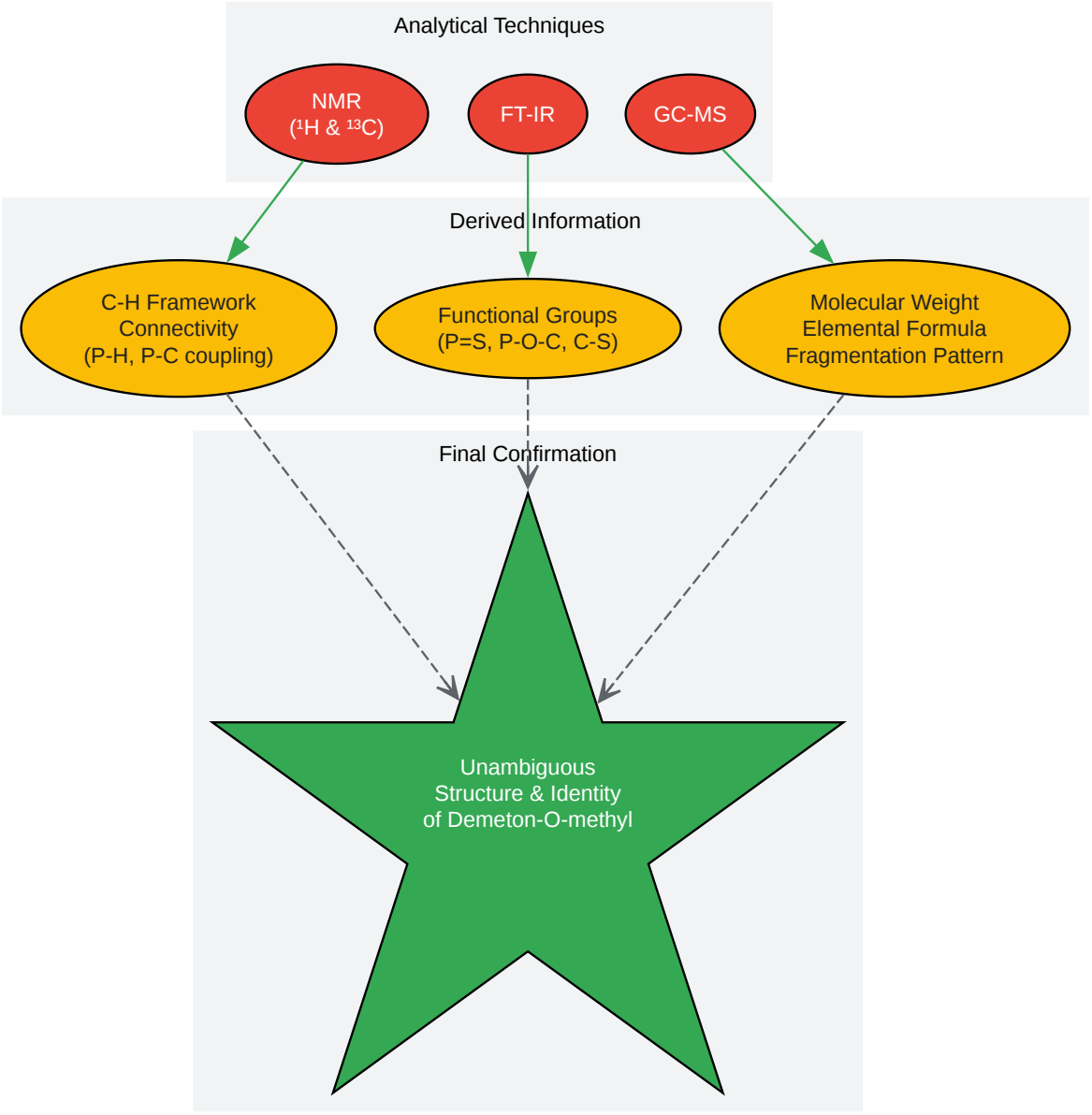

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Caption: Workflow for integrated spectral analysis.

This workflow demonstrates a self-validating system. For example, the presence of a P=S bond strongly suggested by an IR absorption around 830 cm^{-1} is confirmed by the ^{31}P coupling observed in the ^{1}H NMR spectrum and the characteristic fragmentation pattern in the mass

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spectrum that includes sulfur-containing ions like m/z 125. The ethylthioethyl group, identified by its distinct spin system in the ^{1}H NMR, is corroborated by fragments like m/z 88 and 75 in the mass spectrum.

Conclusion

The spectral analysis of **Demeton-O-methyl** provides a clear and detailed picture of its molecular structure. ^{1}H and ^{13}C NMR define its carbon-hydrogen backbone and the crucial phosphorus couplings. Infrared spectroscopy rapidly confirms the presence of key functional groups, notably the P=S and P-O-C linkages. Finally, mass spectrometry verifies the molecular weight and reveals a predictable fragmentation fingerprint that is invaluable for identification. Together, these techniques form a robust analytical foundation for the confident identification, characterization, and quantification of **Demeton-O-methyl** in any research, development, or regulatory setting.

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